

Solubility of 1,5-Diaminoanthraquinone in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: 1,5-Diaminoanthraquinone

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Abstract

This technical guide provides a comprehensive overview of the solubility of **1,5-Diaminoanthraquinone** in organic solvents. Due to a lack of publicly available quantitative solubility data, this document focuses on providing a detailed summary of its qualitative solubility characteristics and presents two robust experimental protocols for the precise determination of its solubility. These methodologies, a classical gravimetric analysis and a modern UV-Visible spectroscopic method, are outlined to enable researchers to generate accurate and reproducible solubility data in their own laboratory settings. This guide is intended to be a valuable resource for scientists and professionals working with **1,5-Diaminoanthraquinone** in fields such as dye synthesis, materials science, and pharmaceutical development.

Introduction to 1,5-Diaminoanthraquinone

1,5-Diaminoanthraquinone is a synthetic organic compound, appearing as a red to purple crystalline solid. It belongs to the anthraquinone family of dyes and pigments. The presence of two amino groups on the anthraquinone core significantly influences its chemical and physical properties, including its solubility. Understanding the solubility of this compound in various organic solvents is crucial for its application in chemical synthesis, formulation development, and materials science.

Qualitative Solubility Profile

While specific quantitative solubility data for **1,5-Diaminoanthraquinone** is not readily available in the reviewed literature, a general qualitative solubility profile has been established.

- Insoluble: Water.[1]
- Slightly Soluble: Ethanol, Ether, Benzene, Acetone, Chloroform.
- Soluble: Dimethyl sulfoxide (DMSO), Hot Nitrobenzene, Dimethylformamide (DMF).[2]

The solubility of **1,5-Diaminoanthraquinone** is influenced by several factors, including the polarity of the solvent, temperature, and the presence of specific functional groups that can engage in hydrogen bonding.[3] Generally, its solubility is greater in polar aprotic solvents and at elevated temperatures.[3]

Quantitative Solubility Data

A thorough review of scientific literature and chemical databases did not yield specific quantitative solubility data (e.g., in g/100 mL or mol/L) for **1,5-Diaminoanthraquinone** in a range of organic solvents. The absence of this data necessitates experimental determination to support research and development activities. The following sections provide detailed protocols for this purpose.

Experimental Protocols for Solubility Determination

Two primary methods for the accurate determination of the solubility of **1,5-Diaminoanthraquinone** are presented below.

Gravimetric Method

This classical method involves the preparation of a saturated solution, followed by the evaporation of the solvent to determine the mass of the dissolved solute.

4.1.1. Apparatus and Reagents

- **1,5-Diaminoanthraquinone** (high purity)

- Selected organic solvent (analytical grade)
- Analytical balance (± 0.0001 g)
- Thermostatic shaker or water bath
- Vials with airtight caps
- Syringe filters (chemically compatible with the solvent)
- Pre-weighed glass vials for evaporation
- Oven or vacuum oven

4.1.2. Experimental Procedure

- Preparation of Saturated Solution:
 - Add an excess amount of **1,5-Diaminoanthraquinone** to a known volume of the selected organic solvent in a sealed vial. The presence of undissolved solid is essential to ensure saturation.
 - Place the vial in a thermostatic shaker or water bath set to the desired temperature.
 - Agitate the mixture for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Sample Collection and Filtration:
 - Once equilibrium is achieved, allow the solution to stand undisturbed at the set temperature for at least 2 hours to allow the excess solid to settle.
 - Carefully draw a known volume of the supernatant using a pre-heated syringe to prevent precipitation upon cooling.
 - Immediately filter the solution through a chemically compatible syringe filter into a pre-weighed glass vial.

- Solvent Evaporation and Weighing:
 - Place the vial containing the filtered saturated solution in an oven or vacuum oven at a temperature sufficient to evaporate the solvent without decomposing the solute.
 - Once the solvent is completely evaporated, cool the vial in a desiccator to room temperature.
 - Weigh the vial containing the dried **1,5-Diaminoanthraquinone**.

4.1.3. Calculation of Solubility

The solubility can be calculated using the following formula:

Solubility (g/L) = (Mass of vial with solute - Mass of empty vial) / Volume of filtered solution (L)

UV-Visible Spectroscopic Method

This method is suitable for compounds that absorb light in the UV-Visible range and offers a faster, more sensitive alternative to the gravimetric method.

4.2.1. Apparatus and Reagents

- **1,5-Diaminoanthraquinone** (high purity)
- Selected organic solvent (spectroscopic grade)
- UV-Visible Spectrophotometer
- Quartz cuvettes
- Analytical balance (± 0.0001 g)
- Volumetric flasks and pipettes
- Thermostatic shaker or water bath
- Syringe filters

4.2.2. Experimental Procedure

- Determination of Maximum Wavelength (λ_{max}):
 - Prepare a dilute solution of **1,5-Diaminoanthraquinone** in the chosen solvent.
 - Scan the solution using the UV-Visible spectrophotometer to determine the wavelength of maximum absorbance (λ_{max}).
- Preparation of Calibration Curve:
 - Prepare a series of standard solutions of **1,5-Diaminoanthraquinone** of known concentrations in the selected solvent.
 - Measure the absorbance of each standard solution at the determined λ_{max} .
 - Plot a graph of absorbance versus concentration to create a calibration curve. The plot should be linear and pass through the origin (or be corrected for a blank). Determine the equation of the line (Beer-Lambert Law: $A = \varepsilon bc$, where A is absorbance, ε is the molar absorptivity, b is the path length, and c is the concentration).
- Preparation and Analysis of Saturated Solution:
 - Prepare a saturated solution of **1,5-Diaminoanthraquinone** as described in the gravimetric method (Section 4.1.2, step 1).
 - After reaching equilibrium, withdraw a sample of the supernatant and filter it as described previously (Section 4.1.2, step 2).
 - Dilute a precise volume of the filtered saturated solution with the solvent to a concentration that falls within the linear range of the calibration curve.
 - Measure the absorbance of the diluted solution at λ_{max} .

4.2.3. Calculation of Solubility

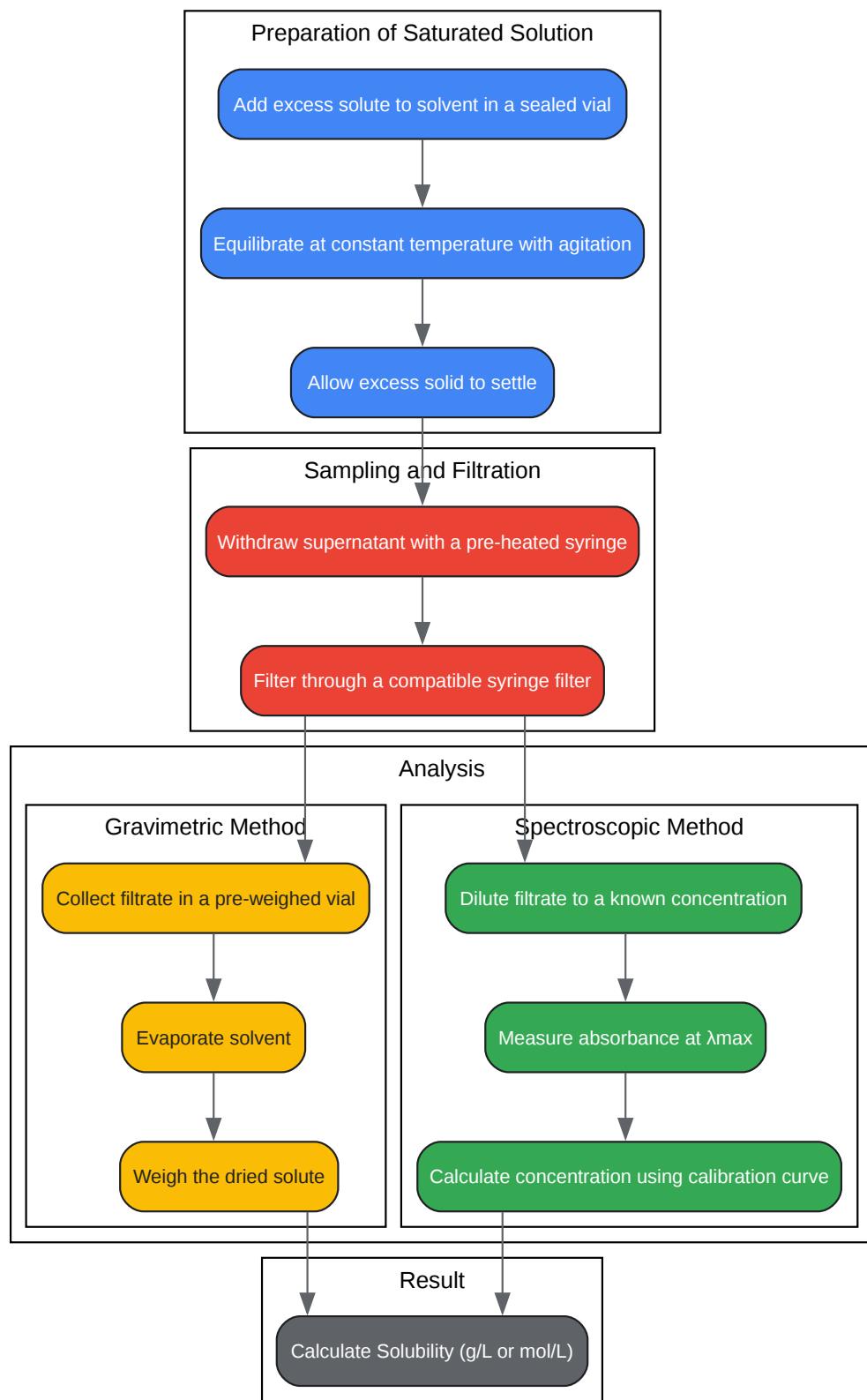
- Use the equation of the calibration curve to determine the concentration of the diluted solution.

- Calculate the concentration of the original saturated solution by accounting for the dilution factor.

Solubility (g/L) = Concentration of diluted solution (g/L) x Dilution factor

Experimental Workflow Diagram

The following diagram illustrates the general workflow for the experimental determination of solubility.

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Caption: Experimental workflow for solubility determination.

Conclusion

This technical guide serves as a foundational resource for researchers and professionals engaged in work involving **1,5-Diaminoanthraquinone**. While quantitative solubility data in organic solvents is not readily available in the public domain, this guide provides the necessary qualitative background and detailed experimental protocols to empower researchers to determine this critical parameter accurately. The provided methodologies, if followed diligently, will yield reliable data essential for advancing research and development in various scientific and industrial applications.

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- To cite this document: BenchChem. [Solubility of 1,5-Diaminoanthraquinone in Organic Solvents: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b086024#solubility-of-1-5-diaminoanthraquinone-in-organic-solvents>]

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